

# Technical Guide: 2-Cyano-N-(2-hydroxyethyl)acetamide

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## Compound of Interest

Compound Name: 2-cyano-N-(2-hydroxyethyl)acetamide

Cat. No.: B1276933

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CAS Number: 15029-40-0

This technical guide provides an in-depth overview of **2-cyano-N-(2-hydroxyethyl)acetamide**, a versatile intermediate in heterocyclic synthesis. The information is tailored for researchers, scientists, and professionals engaged in drug development and organic synthesis.

## Chemical Identity and Properties

**2-Cyano-N-(2-hydroxyethyl)acetamide** is a polyfunctional organic compound possessing nitrile, amide, and hydroxyl groups. These functional groups impart a high degree of reactivity, making it a valuable building block for a diverse range of heterocyclic systems.<sup>[1]</sup>

Property	Value	Reference
CAS Number	15029-40-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C5H8N2O2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	128.13 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	2-cyano-N-(2-hydroxyethyl)acetamide	<a href="#">[2]</a>
SMILES	<chem>O=C(NCCO)CC#N</chem>	<a href="#">[5]</a>
InChIKey	JBFRGXRQXZOZTA-UHFFFAOYSA-N	<a href="#">[2]</a>
Appearance	White to light cream crystalline powder	<a href="#">[6]</a>
Purity	97%	<a href="#">[5]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-cyano-N-(2-hydroxyethyl)acetamide**.

Technique	Data Highlights
<sup>1</sup> H NMR	Spectral data available. <a href="#">[7]</a>
<sup>13</sup> C NMR	Spectral data available. <a href="#">[7]</a>
Infrared (IR)	Transmission IR spectrum available. <a href="#">[7]</a>
Raman	Raman spectrum available. <a href="#">[7]</a>

## Synthesis of 2-Cyano-N-(2-hydroxyethyl)acetamide

The primary synthetic route to **2-cyano-N-(2-hydroxyethyl)acetamide** involves the reaction of an alkyl cyanoacetate with ethanolamine.

# Experimental Protocol: Synthesis from Ethyl Cyanoacetate and Ethanolamine

This protocol is based on established methods for the synthesis of cyanoacetamides.<sup>[1][8]</sup>

Objective: To synthesize **2-cyano-N-(2-hydroxyethyl)acetamide**.

Materials:

- Ethyl cyanoacetate
- Ethanolamine
- Ethanol (or Methanol) as solvent
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Apparatus for filtration (e.g., Büchner funnel and flask)
- Rotary evaporator

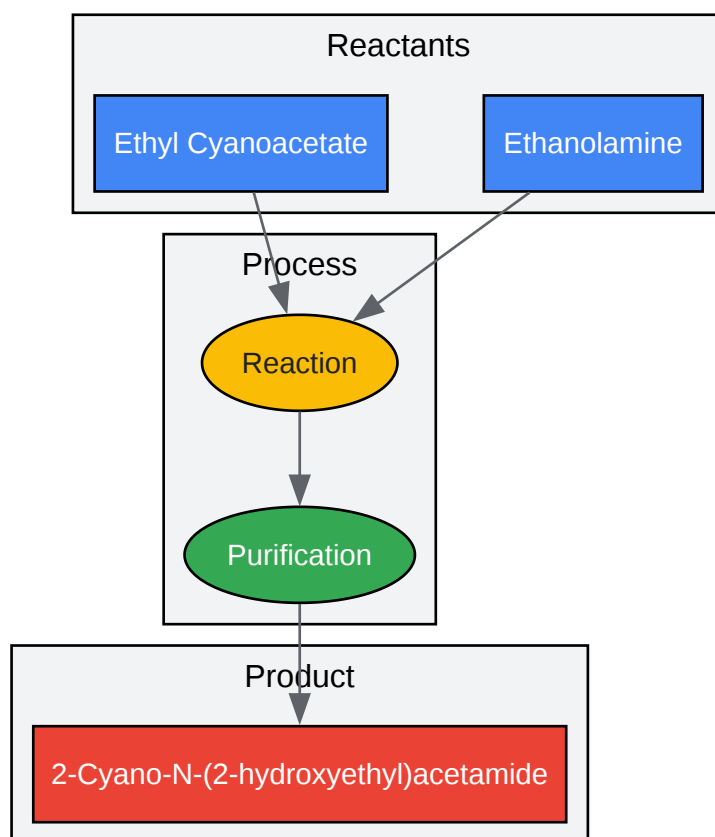
Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve ethyl cyanoacetate in a minimal amount of ethanol (or methanol).
- Add an equimolar amount of ethanolamine to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.

- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield **2-cyano-N-(2-hydroxyethyl)acetamide** as a crystalline solid.[1][8]

Logical Workflow for Synthesis:

#### Synthesis of 2-Cyano-N-(2-hydroxyethyl)acetamide



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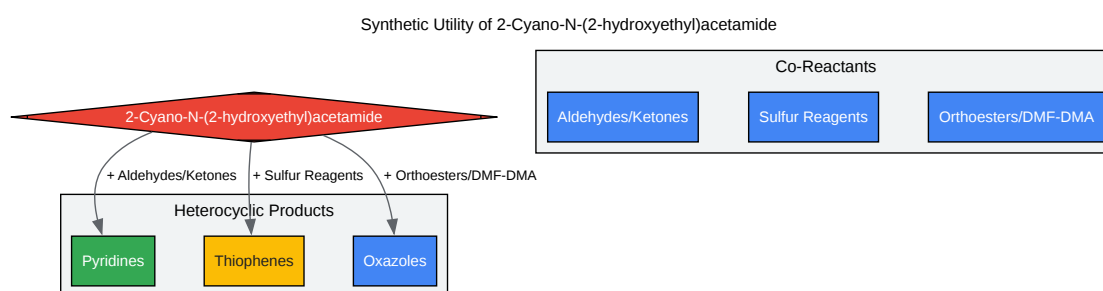
Caption: Synthetic workflow for **2-cyano-N-(2-hydroxyethyl)acetamide**.

## Synthetic Applications in Heterocyclic Chemistry

**2-Cyano-N-(2-hydroxyethyl)acetamide** is a key intermediate in the synthesis of various biologically active heterocyclic compounds, including pyridines, thiophenes, and oxazoles.[1] Its polyfunctional nature allows it to participate in a variety of cyclization reactions.

## General Reaction Pathway for Heterocycle Synthesis

The activated methylene group, nitrile, and amide functionalities of **2-cyano-N-(2-hydroxyethyl)acetamide** are exploited in condensation and cyclization reactions to form five- and six-membered heterocyclic rings.



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Caption: General reaction pathways for heterocyclic synthesis.

## Experimental Protocol: Synthesis of 2-Aminothiophenes (Gewald Reaction)

This protocol is a representative example of the use of **2-cyano-N-(2-hydroxyethyl)acetamide** in the synthesis of thiophenes.

Objective: To synthesize a 2-aminothiophene derivative.

Materials:

- **2-Cyano-N-(2-hydroxyethyl)acetamide**
- An aldehyde or ketone
- Elemental sulfur
- An organic base (e.g., triethylamine, morpholine, or piperidine)
- A suitable solvent (e.g., ethanol, dimethylformamide)
- Reaction vessel and standard laboratory glassware

Procedure:

- To a solution of **2-cyano-N-(2-hydroxyethyl)acetamide** and the carbonyl compound in the chosen solvent, add elemental sulfur.
- Add a catalytic amount of the organic base to the mixture.
- Stir the reaction mixture at room temperature or with gentle heating. The reaction is often exothermic.
- Monitor the reaction progress. Upon completion, the product often precipitates from the reaction mixture.
- Collect the solid product by filtration, wash with a cold solvent to remove impurities, and dry.
- Further purification can be achieved by recrystallization.[1]

## Conclusion

**2-Cyano-N-(2-hydroxyethyl)acetamide** is a readily accessible and highly reactive intermediate with significant applications in the synthesis of a wide array of heterocyclic compounds. Its versatile chemical nature makes it a valuable tool for medicinal chemists and

researchers in the field of drug discovery and development. Further exploration of its reactivity is likely to lead to the discovery of novel bioactive molecules.

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